Application Notes and Protocols for the Use of W123 in Cell Culture

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Compound of Interest

Compound Name:	*W123*
Cat. No.:	*B15570298*

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These application notes provide a comprehensive guide for the utilization of **W123**, a potent small molecule inhibitor, in a variety of cell culture-based assays. This document outlines the mechanism of action of **W123**, detailed protocols for its application, and expected outcomes in cancer cell lines.

Introduction

W123 is a small molecule inhibitor that targets the ATP-binding site of the mTOR (mammalian target of rapamycin) kinase. This action effectively blocks the activity of both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2).[1] The inhibition of mTORC1 prevents the phosphorylation of downstream effectors such as S6 kinase 1 (S6K1) and 4E-binding protein 1 (4E-BP1), which are crucial for protein synthesis and cell growth.[1] Concurrently, the inhibition of mTORC2 blocks the phosphorylation of AKT at serine 473, a key signaling event for promoting cell survival.[1]

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Mechanism of Action: mTOR Signaling Pathway Inhibition

The mTOR signaling pathway is a critical regulator of cell growth, proliferation, and survival. **W123** exerts its effects by directly inhibiting the kinase activity of mTOR, thereby disrupting the downstream signaling cascades of both mTORC1 and mTORC2.

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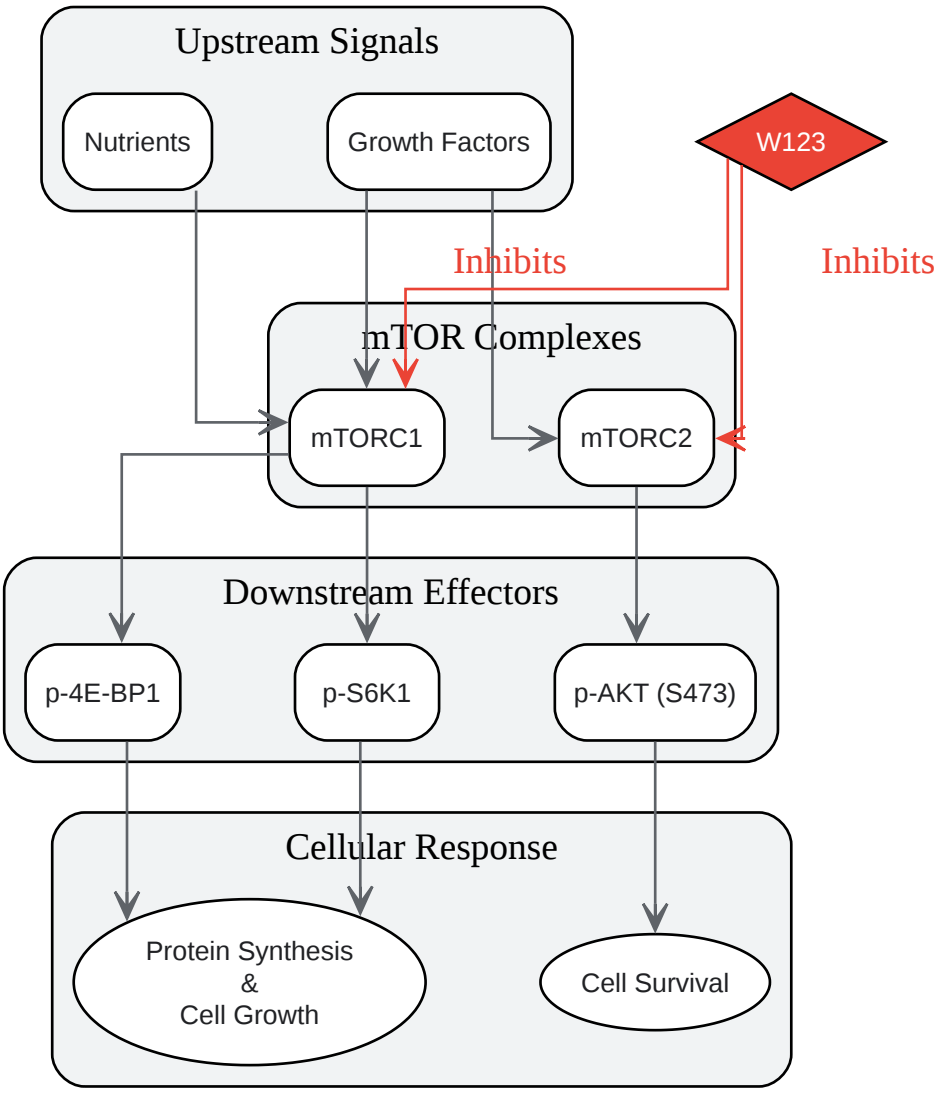

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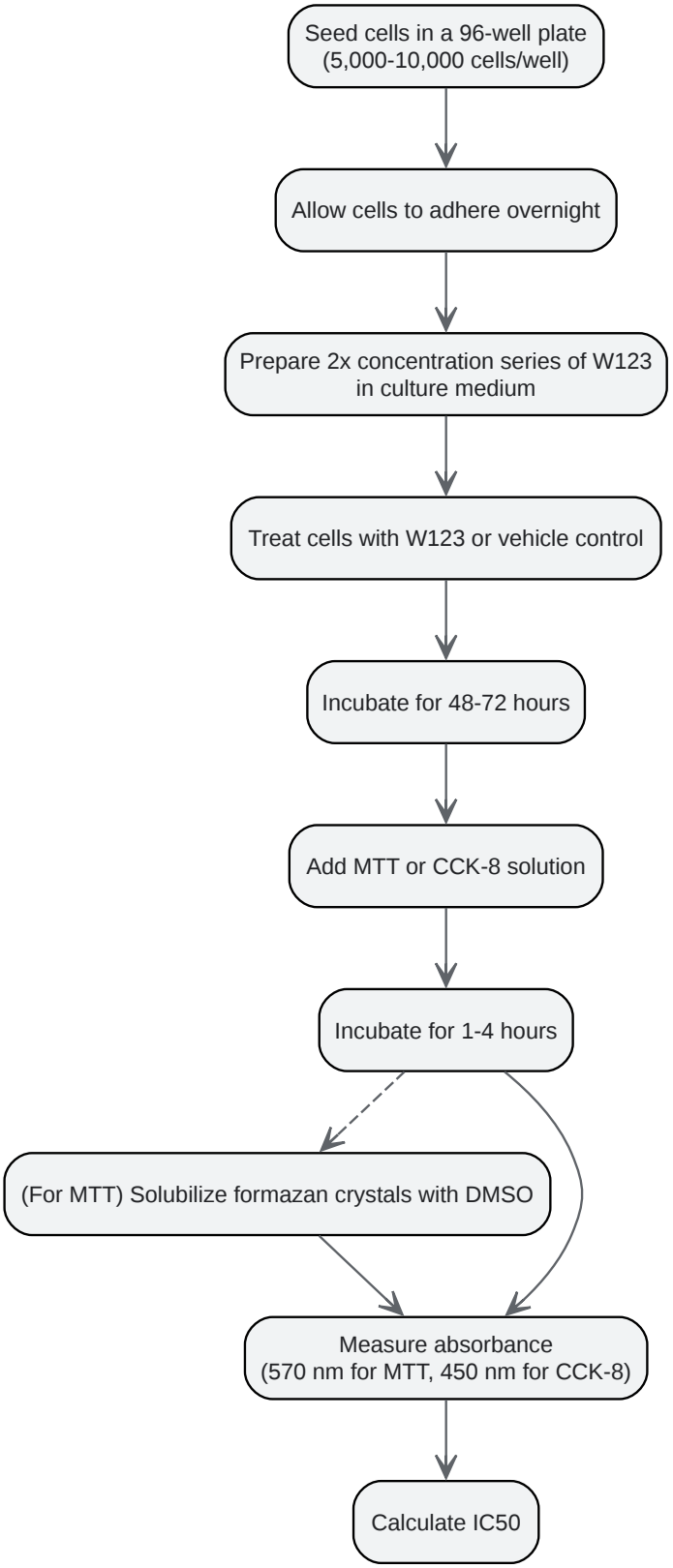

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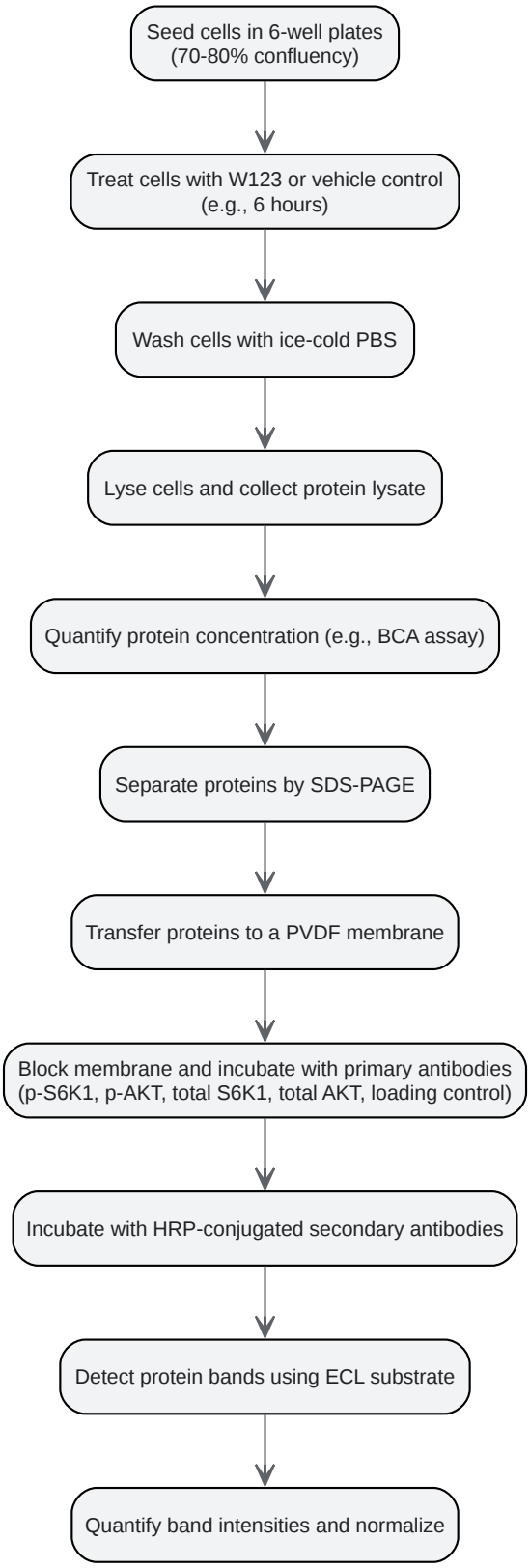

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References

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